Chlorotoxin TFA structure and sequence

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Compound of Interest

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An In-depth Technical Guide to **Chlorotoxin TFA**: Structure, Sequence, and Mechanism of Action

Executive Summary

Chlorotoxin (CTX) is a 36-amino acid peptide originally isolated from the venom of the deathstalker scorpion, Leiurus quinquestriatus.[1][2] It is characterized by a compact, stable structure maintained by four disulfide bonds.[1][3] Initially identified as a blocker of small-conductance chloride channels, CTX has garnered significant interest in the scientific and medical communities for its remarkable ability to preferentially bind to glioma cells and other tumors of neuroectodermal origin, with minimal affinity for healthy brain tissue.[1][4] This specificity has positioned Chlorotoxin as a promising platform for the development of novel diagnostic and therapeutic agents for aggressive cancers like glioblastoma.

This technical guide provides a comprehensive overview of Chlorotoxin, focusing on its molecular structure, amino acid sequence, and the significance of the trifluoroacetate (TFA) salt form in which it is commonly supplied. We will delve into the experimental protocols used for its synthesis and structural elucidation, present key quantitative data regarding its physicochemical properties and binding affinities, and explore its interaction with various molecular targets and associated signaling pathways. This document is intended for

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researchers, scientists, and drug development professionals seeking a detailed understanding of Chlorotoxin's biochemical and pharmacological profile.

Molecular Profile of Chlorotoxin

Chlorotoxin is a small, highly basic peptide whose biological activity is intrinsically linked to its specific amino acid sequence and three-dimensional conformation.

Amino Acid Sequence

The primary structure of Chlorotoxin consists of a single chain of 36 amino acids with a C-terminal amide. The one-letter and three-letter code sequences are as follows:

- One-Letter Code:MCMPCFTTDHQMARKCDDCCGGKGRGKCYGPQCLCR-NH2[5][6]
- Three-Letter Code: Met-Cys-Met-Pro-Cys-Phe-Thr-Thr-Asp-His-Gln-Met-Ala-Arg-Lys-Cys-Asp-Asp-Cys-Cys-Gly-Gly-Lys-Gly-Arg-Gly-Lys-Cys-Tyr-Gly-Pro-Gln-Cys-Leu-Cys-Arg-NH2

Physicochemical Properties

The quantitative characteristics of Chlorotoxin are summarized in the table below. The TFA salt form arises from the use of trifluoroacetic acid during purification, a standard procedure in peptide chemistry.

Property	Value	Reference(s)
Amino Acid Count	36	[1][7]
Chemical Formula (Free Base)	$C_{158}H_{249}N_{53}O_{47}S_{11}$	[1]
Molecular Weight (Free Base)	3995.71 g/mol	[1][6]
Average Mass (UniProt)	4005 Da	[8]
Total Structure Weight (PDB: 1CHL)	4.01 kDa	[9]
Structure Determination Methods	Solution NMR, X-Ray Diffraction	[9][10]

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Structural Elucidation

The three-dimensional structure of Chlorotoxin is critical to its function, providing the correct orientation of residues for target binding.

Primary Structure and Disulfide Connectivity

Chlorotoxin's structure is stabilized by eight cysteine residues that form four intramolecular disulfide bonds.[1][11] This extensive cross-linking creates a very compact and stable fold. The specific disulfide pairings have been determined and are crucial for maintaining the native conformation.[12][13]

Disulfide Bond (Residue #)	Disulfide Bond (Homology #)	Reference(s)
Cys2 – Cys19	Cys I – Cys IV	[11]
Cys5 – Cys28	Cys II – Cys VI	[11]
Cys16 – Cys33	Cys III – Cys VII	[11]
Cys20 – Cys35	Cys V – Cys VIII	[11]

Studies have shown that the Cys III-VII and Cys V-VIII bonds are essential for forming the native structure, while the other two bonds contribute more to the peptide's stability against enzymatic degradation.[12][13][14][15]

Secondary and Tertiary Structure

Structural analysis via NMR and X-ray crystallography reveals that Chlorotoxin adopts a conserved α/β scaffold.[9][13][16] The structure consists of a short α-helix (residues Ala13 to Cys20) packed against a three-stranded antiparallel β-sheet.[9][11] This compact fold is a common motif among short-chain scorpion toxins. The Protein Data Bank (PDB) contains several entries for Chlorotoxin, including 1CHL (determined by NMR) and 7X41 (determined by X-ray diffraction).[9][10]

The Role of Trifluoroacetic Acid (TFA)

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Commercially available synthetic Chlorotoxin is often supplied as **Chlorotoxin TFA**.[6][17] It is critical to understand that TFA is not part of the peptide's native biological structure. Instead, it is a remnant of the chemical synthesis and purification process.

- Synthesis: During solid-phase peptide synthesis (SPPS), a strong acid is required to cleave the completed peptide from the solid resin. A common cleavage cocktail contains 95% TFA.[18][19]
- Purification: The standard method for purifying peptides is reversed-phase high-performance liquid chromatography (RP-HPLC). TFA (typically at 0.05-0.1%) is used as an ion-pairing agent in the mobile phase to improve peak shape and resolution.[20][21]

During this process, the positively charged side chains of basic amino acids (like Lysine and Arginine) in Chlorotoxin become associated with the negatively charged trifluoroacetate anion (CF_3COO^-). Therefore, "**Chlorotoxin TFA**" refers to the trifluoroacetate salt of the peptide.

Experimental Methodologies

The production and characterization of Chlorotoxin involve standardized biochemical techniques.

Synthesis and Purification Protocol

Synthetic Chlorotoxin is typically produced using Fmoc-based solid-phase peptide synthesis (SPPS).

- Peptide Synthesis: The peptide is assembled on a Rink Amide resin, starting from the C-terminus. The process involves sequential cycles of deprotection of the N-terminal Fmoc group and coupling of the next Fmoc-protected amino acid.[22]
- Cleavage and Deprotection: Once the 36-amino acid sequence is complete, the peptide is cleaved from the resin and all side-chain protecting groups are removed. This is achieved by incubating the resin in a cleavage cocktail, commonly consisting of 95% TFA, 2.5% triisopropylsilane (TIPS), and 2.5% water, for 2-3 hours.[18][19]
- Purification: The crude peptide is precipitated with cold diethyl ether and then dissolved in a water/acetonitrile mixture. Purification to >95% homogeneity is accomplished using

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preparative RP-HPLC with a C18 column.[19][22]

- Folding: The purified linear peptide is subjected to oxidative folding conditions (e.g., air oxidation in a basic buffer) to facilitate the correct formation of the four disulfide bonds.

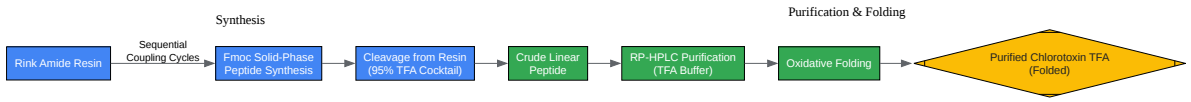

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Fig. 1: Workflow for chemical synthesis and purification of Chlorotoxin.

Structure Determination Protocols

The 3D structure of Chlorotoxin has been solved using two primary methods.

- Solution Structure by NMR: Two-dimensional ^{1}H NMR spectroscopy is used to determine the solution structure.[9] This involves assigning all proton resonances, calculating interproton distances from Nuclear Overhauser Effect (NOE) data, and generating a family of structures consistent with these distance restraints.[23]

- Crystal Structure by X-ray Crystallography: This method requires obtaining high-quality crystals of the peptide. The crystals are then exposed to an X-ray beam, and the resulting diffraction pattern is used to calculate the electron density map and build an atomic model of the structure.[10] A crystal structure of Chlorotoxin has been solved at a resolution of 1.15 Å.[10]

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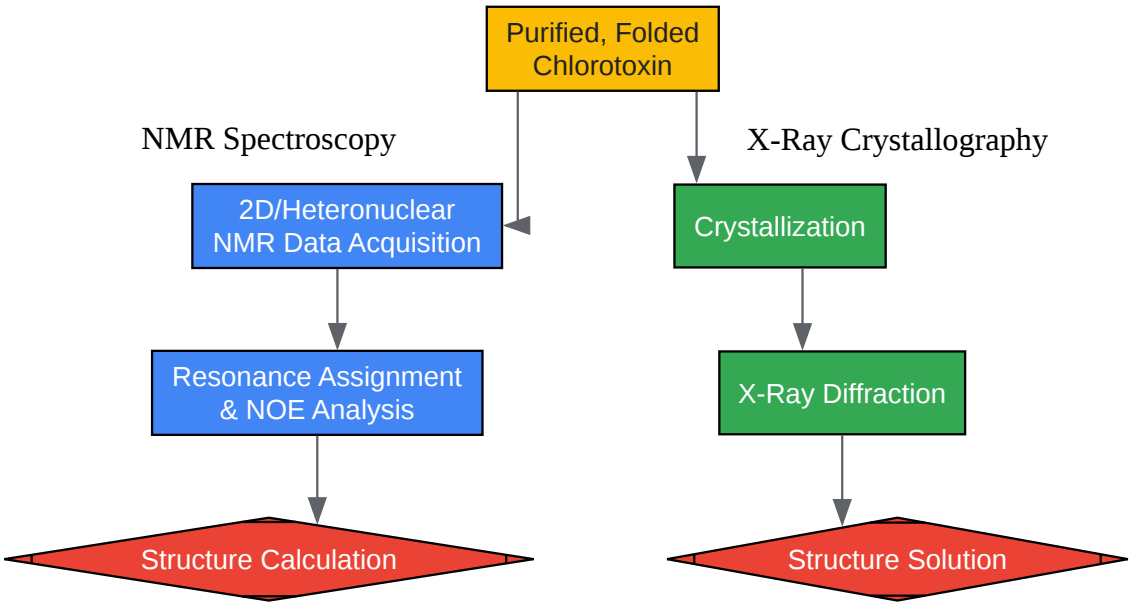

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Fig. 2: Experimental workflows for 3D structure determination.

Biological Activity and Molecular Targets

Chlorotoxin's therapeutic potential stems from its ability to selectively bind to cancer cells and modulate pathways involved in tumor progression.

Overview of Biological Function

The primary biological effect of Chlorotoxin on cancer cells is the inhibition of migration and invasion.[1][24] This activity is mediated through interactions with several cell surface proteins that are overexpressed in gliomas and other cancers.

Key Molecular Interactions

The exact molecular target of Chlorotoxin has been a subject of debate, with several proteins implicated. It is likely that CTX interacts with a complex of proteins on the cell surface.

- Matrix Metalloproteinase-2 (MMP-2): CTX binds specifically to MMP-2, an enzyme that degrades the extracellular matrix (ECM) and is crucial for tumor cell invasion.[1][25][26]

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Some studies report that CTX inhibits the enzymatic activity of MMP-2, while others suggest it binds without direct inhibition but may still disrupt its function.[25][27][28][29]

- Chloride Channels (ClC-3): As its name suggests, CTX was first identified as a chloride channel blocker.[1] It has been shown to bind to the ClC-3 chloride channel, which is highly expressed in glioma cells and plays a role in cell volume regulation necessary for migration.[25] The ClC-3 channel has been shown to promote glioma invasion via the NF-κB signaling pathway.[25]

- Annexin A2: This is a calcium-dependent phospholipid-binding protein found on the surface of tumor cells that has also been identified as a binding partner for Chlorotoxin.[4][26]

- Neuropilin-1 (NRP1): More recent studies have identified NRP1, a receptor involved in angiogenesis and cell signaling, as a direct target of CTX. The binding affinity to NRP1 was found to be in the micromolar range.[27][30]

Quantitative Binding and Inhibition Data

The affinity of Chlorotoxin for its targets has been quantified in several studies, revealing a range of binding strengths.

Target/System	Metric	Value	Reference(s)
Glioma Cells (in vitro)	Kd (High Affinity Site)	4–9 nM	[7][26]
Glioma Cells (in vitro)	Kd (Low Affinity Site)	0.5–1 µM	[7][26]
Matrix Metalloproteinase-2 (MMP-2)	Kd	0.5–0.7 µM	[27]
Neuropilin-1 (NRP1)	Kd	0.5–0.7 µM	[27]
Glioma Cell Migration	IC_{50}	184 nM	[24]

Signaling Pathways

Chlorotoxin's anti-invasive effects can be attributed to its modulation of key signaling pathways.

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- Inhibition of MMP-2 Mediated Invasion: By binding to MMP-2 on the glioma cell surface, Chlorotoxin interferes with the degradation of the extracellular matrix. This "cages" the tumor cells, preventing them from migrating and invading surrounding healthy brain tissue.[29][31]

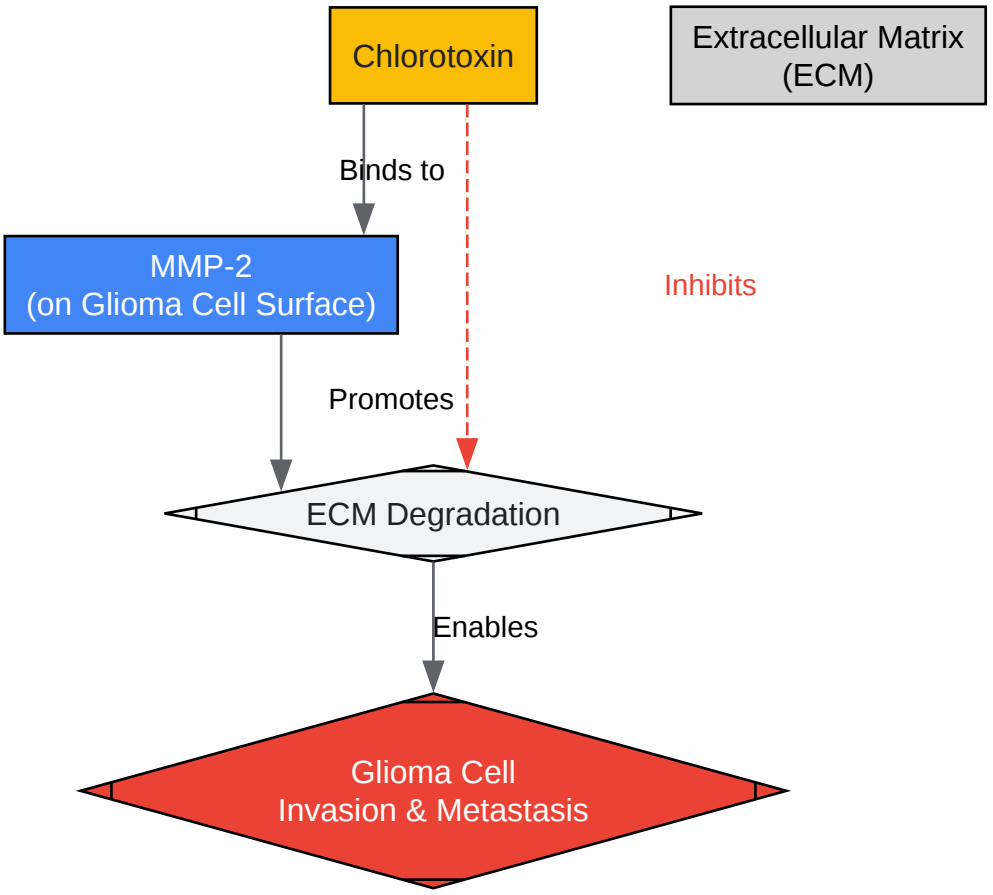

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Fig. 3: Chlorotoxin interaction with the MMP-2 invasion pathway.

- Modulation of Chloride Channel Activity: Chlorotoxin's interaction with chloride channels like ClC-3 can disrupt the ion fluxes required for the cell volume and shape changes (amoeboid movement) that are essential for cells to migrate through the dense extracellular space of the brain. The ClC-3 channel is also linked to promoting invasion through the pro-survival NF-κB pathway.[25]

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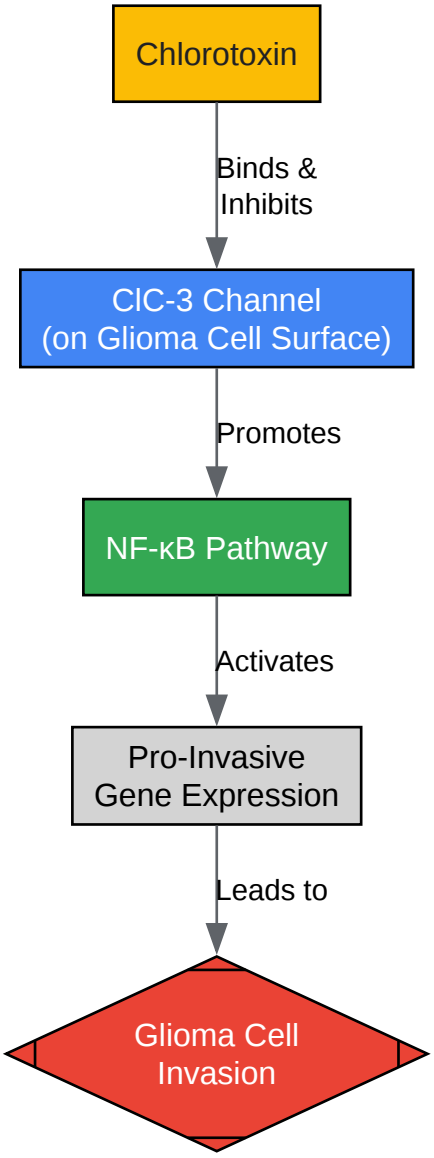

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Fig. 4: Proposed pathway of CTX action via the ClC-3 channel.

Conclusion

Chlorotoxin is a structurally well-defined peptide with significant potential in oncology. Its unique 36-amino acid sequence, stabilized by four disulfide bonds, allows it to selectively target glioma cells through a multi-receptor mechanism involving MMP-2, chloride channels, and other surface proteins. The common TFA salt form is a direct result of its robust chemical synthesis and purification protocols. By inhibiting key pathways involved in cell migration and invasion, Chlorotoxin serves as both a powerful research tool for studying cancer biology and a

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promising scaffold for the development of targeted imaging agents and therapeutics to combat glioblastoma and other aggressive tumors.

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